

In-Depth Technical Guide: C18:1 Glucosyl Ceramide-d5

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Compound of Interest

Compound Name: C18:1 Glucosyl ceramide-d5

Cat. No.: B15556904

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **C18:1 Glucosyl ceramide-d5**, a deuterated analog of C18:1 Glucosyl ceramide. This stable isotope-labeled internal standard is crucial for the accurate quantification of its non-labeled counterpart in various biological matrices through mass spectrometry-based techniques.

Core Data Presentation

The fundamental physicochemical properties of **C18:1 Glucosyl ceramide-d5** are summarized below.

Property	Value	Reference
Molecular Weight	731.11 g/mol	[1] [2] [3] [4]
Molecular Formula	C42H74D5NO8	[1] [2] [3] [4]
CAS Number	2260670-16-2	[1] [2] [3] [4]

Experimental Protocols

The following is a representative experimental protocol for the quantification of C18:1 Glucosyl ceramide in biological samples, such as plasma, using **C18:1 Glucosyl ceramide-d5** as an internal standard via Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

1. Sample Preparation (Protein Precipitation)

- Objective: To remove proteins from the biological matrix that can interfere with the analysis.
- Procedure:
 - To 50 μ L of plasma sample in a microcentrifuge tube, add 200 μ L of cold acetonitrile containing the **C18:1 Glucosyl ceramide-d5** internal standard at a known concentration.
 - Vortex the mixture vigorously for 1 minute to ensure thorough mixing and protein precipitation.
 - Centrifuge the sample at 10,000 x g for 10 minutes at 4°C to pellet the precipitated proteins.
 - Carefully transfer the supernatant to a new tube for further processing.

2. Lipid Extraction (Liquid-Liquid Extraction)

- Objective: To isolate the lipid fraction, including glucosylceramides, from the remaining sample components.
- Procedure:
 - To the supernatant from the previous step, add a chloroform:methanol (2:1, v/v) solution.
 - Vortex the mixture for 1 minute to ensure proper mixing.
 - Centrifuge at 3,000 x g for 5 minutes to separate the aqueous and organic phases.
 - Carefully collect the lower organic phase, which contains the lipids.

- Dry the collected organic phase under a gentle stream of nitrogen.
- Reconstitute the dried lipid extract in a suitable solvent, such as methanol or a mobile phase-like solution, for LC-MS/MS analysis.

3. LC-MS/MS Analysis

- Objective: To separate and quantify the analyte of interest.
- Instrumentation: A high-performance liquid chromatography (HPLC) system coupled to a triple quadrupole mass spectrometer.
- Chromatographic Conditions:
 - Column: A C18 or C8 reversed-phase column is typically used for the separation of sphingolipids.
 - Mobile Phase: A gradient elution with two mobile phases is common. For example:
 - Mobile Phase A: Water with 0.1% formic acid and 5 mM ammonium formate.
 - Mobile Phase B: Acetonitrile/Isopropanol (90:10, v/v) with 0.1% formic acid and 5 mM ammonium formate.
 - Flow Rate: A typical flow rate is between 0.2 and 0.5 mL/min.
- Mass Spectrometry Conditions:
 - Ionization Mode: Electrospray ionization (ESI) in positive ion mode is generally used.
 - Detection Mode: Multiple Reaction Monitoring (MRM) is employed for its high selectivity and sensitivity. Specific precursor-to-product ion transitions for both C18:1 Glucosyl ceramide and the **C18:1 Glucosyl ceramide-d5** internal standard are monitored.

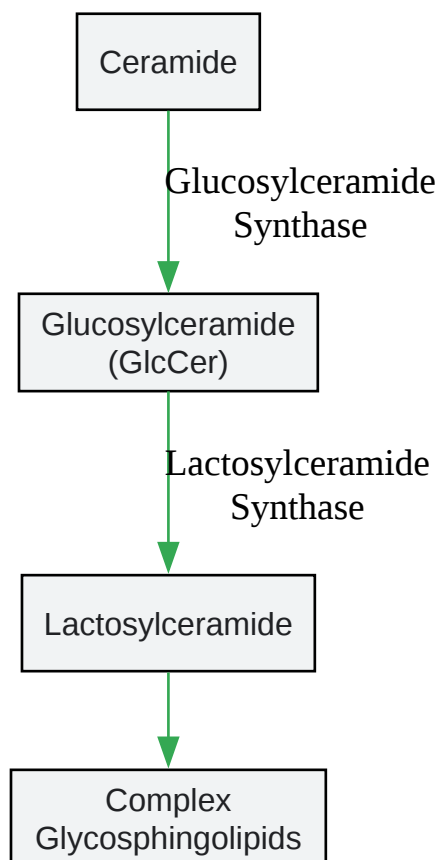
Mandatory Visualizations

The following diagrams illustrate key aspects of the analysis of **C18:1 Glucosyl ceramide-d5**.



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Caption: Experimental workflow for the quantification of glucosylceramides.



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Caption: Simplified biosynthetic pathway of glucosylceramide.

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